

Technical Comparison Guide: FTIR Characterization of 2-Phenethylquinazolin-4(3H)- one

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Compound of Interest

Compound Name: 2-(2-Phenylethyl)-4-quinazolinol

CAS No.: 4765-57-5

Cat. No.: B11864674

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Executive Summary

2-Phenethylquinazolin-4(3H)-one represents a critical pharmacophore in medicinal chemistry, particularly in the development of cytotoxic agents against acute leukemias (T-cell ALL and AML) and as a scaffold for antimicrobial agents. Its structural integrity hinges on the precise formation of the pyrimidinone ring and the retention of the flexible phenethyl side chain.

This guide provides a rigorous spectral comparison of 2-phenethylquinazolin-4(3H)-one against its synthetic precursors (Anthranilamide) and structural analogs (2-Phenylquinazolin-4(3H)-one). By focusing on Fourier Transform Infrared (FTIR) spectroscopy, we establish a rapid, non-destructive protocol for validating the lactam formation and side-chain integrity essential for biological activity.^[1]

Compound Profile & Structural Basis

The vibrational signature of 2-phenethylquinazolin-4(3H)-one is defined by two distinct domains: the rigid, bicyclic quinazolinone core and the flexible phenethyl (ethylbenzene) tail.

- Core Moiety: Quinazolin-4(3H)-one (Lactam tautomer dominant in solid state).
- Key Functional Groups: Cyclic Amide (Lactam), Imine (C=N), Monosubstituted Benzene.[1]
- Molecular Weight: ~250.29 g/mol .
- Critical Quality Attribute (CQA): Absence of primary amine/carboxylic acid peaks (indicating unreacted precursors) and correct aliphatic/aromatic C-H ratio.

Comparative Spectral Analysis

The following data contrasts the target compound with its primary precursor and a rigid analog to highlight performance indicators in synthesis monitoring.

Table 1: Comparative FTIR Peak Assignments (cm⁻¹)

Vibrational Mode	Target: 2-Phenethylquinazolin-4(3H)-one	Precursor: Anthranilamide	Analog: 2-Phenylquinazolin-4(3H)-one	Technical Insight (Causality)
N-H Stretch	3170 (Single, Broad)	3350 & 3170 (Doublet)	3175 (Single, Broad)	Conversion of primary amine () to cyclic secondary amide () eliminates the high-frequency doublet.
C=O Stretch	1678 (Strong)	~1650 (Amide I)	1661 (Strong)	Critical Differentiator: The phenethyl group (aliphatic spacer) prevents direct conjugation of the side-chain phenyl with the C=N, keeping C=O frequency higher than the 2-phenyl analog (1661 cm ⁻¹), where extended conjugation lowers bond order.
C=N Stretch	1613	Absent	1615	Diagnostic of cyclization (formation of the pyrimidine ring).

C-H (Aliphatic)	2920 - 2960 (Medium)	Absent	Absent	Confirms incorporation of the ethyl spacer from the phenethyl chain.
C-H (Aromatic)	3030 - 3060	3000 - 3050	3061	Present in all, but intensity increases in target due to additional phenyl ring.

Performance Analysis: Why the Shift Matters

- **Reaction Completion:** The disappearance of the primary amine doublet ($3350/3170\text{ cm}^{-1}$) of anthranilamide is the primary "Stop" signal for the reaction.
- **Structural Validation (Phenethyl vs. Phenyl):** The C=O shift is subtle but decisive. The 2-phenyl analog exhibits a carbonyl peak at 1661 cm^{-1} due to conjugation with the aromatic ring at position 2. The target 2-phenethyl derivative, having an ethyl spacer, breaks this conjugation, resulting in a higher energy carbonyl stretch at 1678 cm^{-1} .^[1] This spectral resolution allows researchers to distinguish between successful alkylation and potential side-reactions or incorrect starting materials.

Experimental Protocols

Method A: Synthesis Monitoring (ATR-FTIR)

- **Objective:** Rapid in-process control (IPC) to determine reaction endpoint.
- **Equipment:** Agilent CARY 630 or equivalent with Diamond ATR accessory.
- **Protocol:**
 - Extract 50 μL of reaction slurry.
 - Evaporate solvent under N_2 stream on the ATR crystal.

- Pass Criteria: Disappearance of doublet; emergence of 1678 cm^{-1} peak.
- Fail Criteria: Persistence of $1620\text{--}1650\text{ cm}^{-1}$ broad bands (mixed amides).

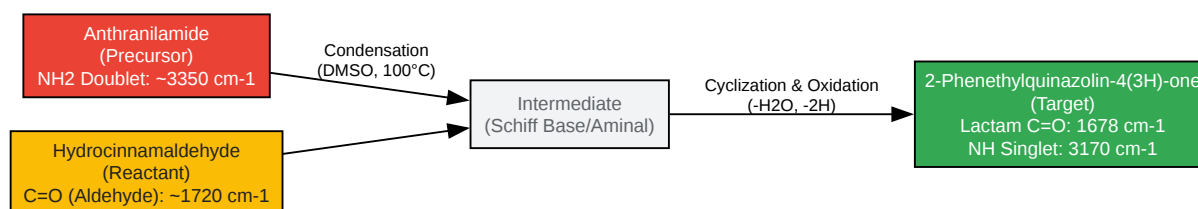
Method B: Final Product Characterization (KBr Pellet)

- Objective: High-resolution structural confirmation for publication/regulatory filing.
- Protocol:
 - Mix 1-2 mg of dried 2-phenethylquinazolin-4(3H)-one with 200 mg spectroscopic grade KBr.
 - Grind to fine powder (particle size $< 2\text{ }\mu\text{m}$) to minimize Christiansen effect.
 - Press at 10 tons for 2 minutes to form a transparent disc.
 - Scan range: $4000\text{--}400\text{ cm}^{-1}$; Resolution: 2 cm^{-1} ; Scans: 32.

Visualizations & Logic Flows

Figure 1: Synthesis & Functional Group Transformation

This pathway illustrates the condensation mechanism and the specific functional group changes detectable by FTIR.

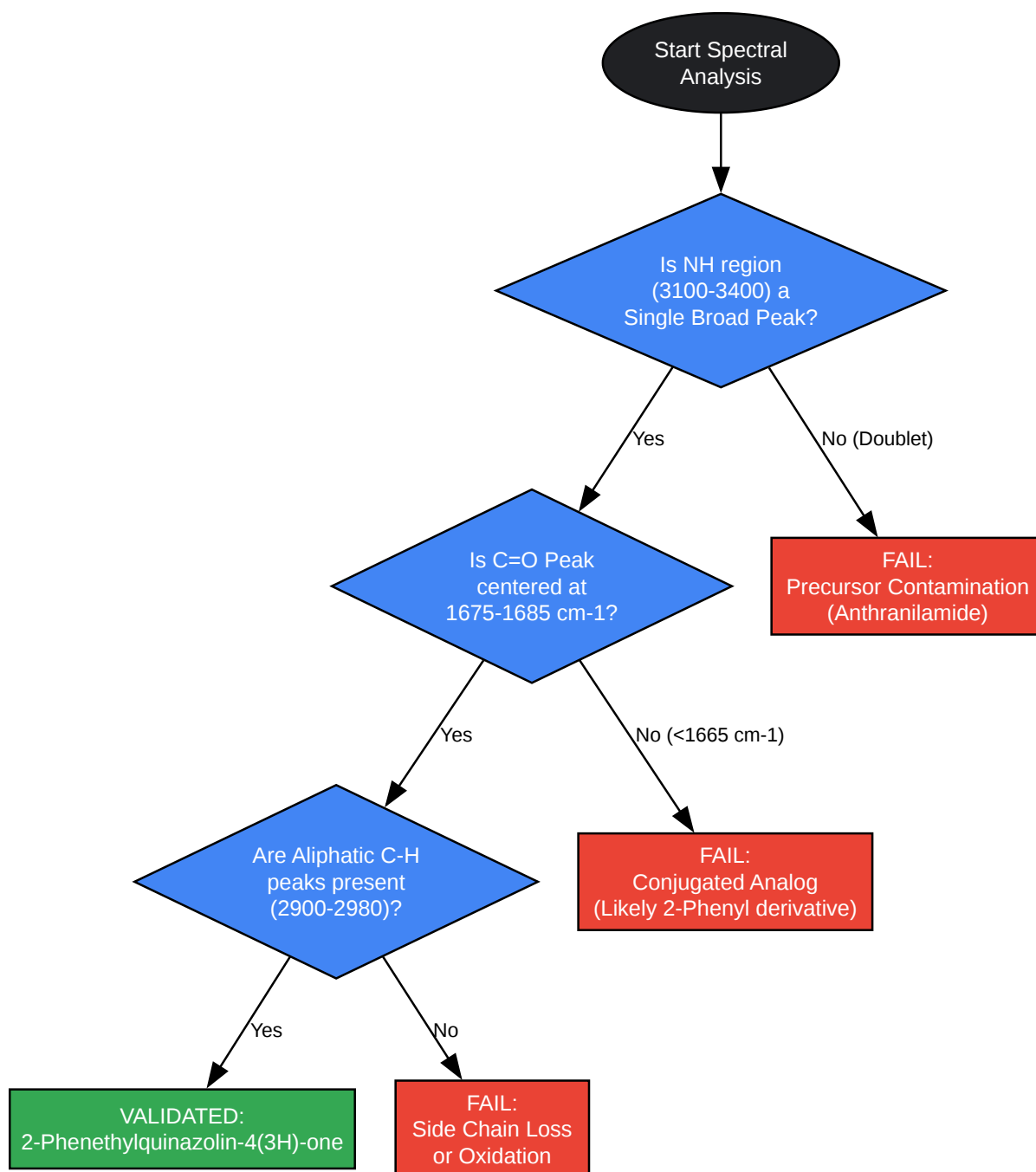


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Caption: Synthesis pathway tracking the conversion of primary amine and aldehyde precursors into the cyclic lactam target.

Figure 2: Spectral Validation Decision Tree

A logic gate for researchers to validate product identity based on spectral data.



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Caption: Step-by-step logic flow for validating 2-phenethylquinazolin-4(3H)-one identity and purity.

References

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- Design, Synthesis, Pharmacological Evaluation of Quinazolin-4(3H)-Ones. Dove Medical Press. (2024). [\[1\]](#) detailed spectral assignments for urea-linked quinazolinone derivatives. [\[Link\]](#)
- 4(3H)-Quinazolinone Derivatives: Syntheses, Physical Properties. SciSpace. General characteristic peaks for the quinazolinone pharmacophore. [\[Link\]](#)

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Sources

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